

An In-depth Technical Guide to *cis*-Methylisoeugenol (CAS Number 6380-24-1)

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Compound of Interest

Compound Name: *cis*-Methylisoeugenol

Cat. No.: B143332

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of ***cis*-Methylisoeugenol** (CAS 6380-24-1), a naturally occurring phenylpropanoid. While research specifically on the *cis*-isomer is limited, this document compiles available data on its chemical and physical properties, natural occurrence, and toxicological profile. To provide a broader context for its potential biological activities, this guide also extensively reviews the known pharmacology, mechanisms of action, and relevant signaling pathways of its close structural relatives, including the *trans*-isomer, isoeugenol, and eugenol. This guide aims to serve as a foundational resource for researchers and drug development professionals interested in the therapeutic potential of this class of compounds, highlighting areas where further investigation is critically needed.

Chemical and Physical Properties

***cis*-Methylisoeugenol**, also known as (Z)-1,2-dimethoxy-4-(1-propenyl)benzene, is a phenylpropanoid with the molecular formula $C_{11}H_{14}O_2$ and a molecular weight of 178.23 g/mol .
[1][2] It is characterized by a propenyl group in the *cis* or 'Z' configuration attached to a dimethoxybenzene ring.

Table 1: Physicochemical Properties of ***cis*-Methylisoeugenol**

Property	Value	Unit	Reference(s)
CAS Number	6380-24-1	-	[1]
Molecular Formula	C ₁₁ H ₁₄ O ₂	-	[1]
Molecular Weight	178.23	g/mol	[1]
Appearance	Colorless to pale yellow liquid	-	[3]
Odor	Delicate, clove-carnation aroma	-	[3]
Density	1.0 ± 0.1	g/cm ³	[3]
Boiling Point	270.5	°C	[3]
Melting Point	70	°C	[3]
Flash Point	104.5 ± 21.3	°C	[3]
Refractive Index	1.534	-	[3]
Water Solubility	Insoluble in glycerine and propylene glycol; soluble in most fixed oils.	-	[3]
XLogP3	3.05	-	[3]

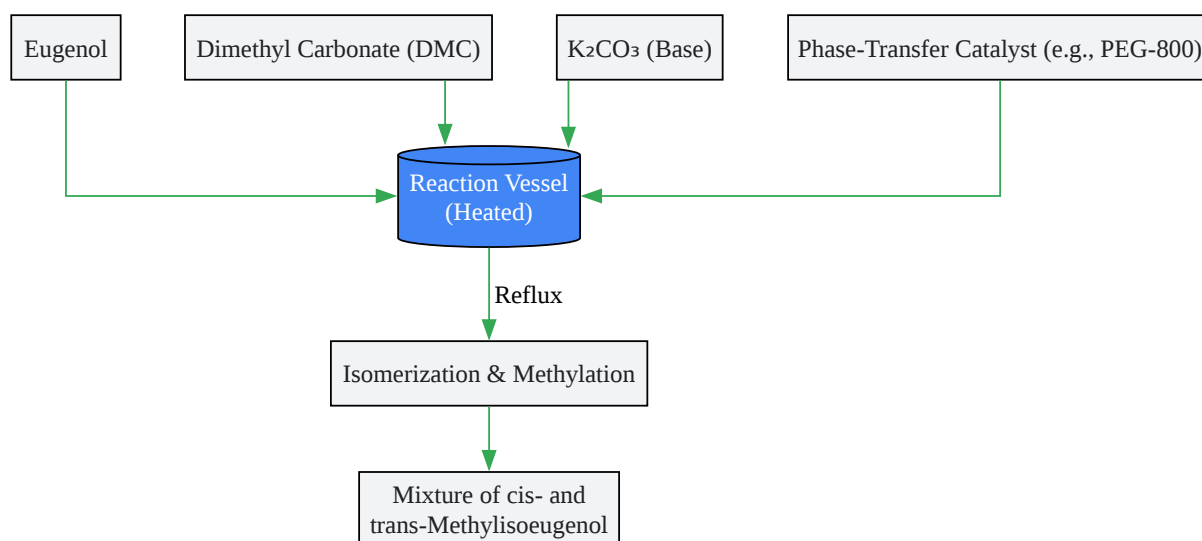
Synthesis and Purification

While a detailed, validated protocol for the specific synthesis and purification of high-purity **cis-Methylisoeugenol** is not readily available in the published literature, a general methodology can be proposed based on the synthesis of isoeugenol methyl ether and the separation of its isomers.

Proposed Synthesis Workflow

A one-step synthesis of isoeugenol methyl ether can be achieved from eugenol using dimethyl carbonate (DMC) as a green methylating agent and a phase-transfer catalyst (PTC) like PEG-

800, with potassium carbonate (K_2CO_3) as a base. The reaction involves both O-methylation of the phenolic hydroxyl group and isomerization of the allyl side chain.

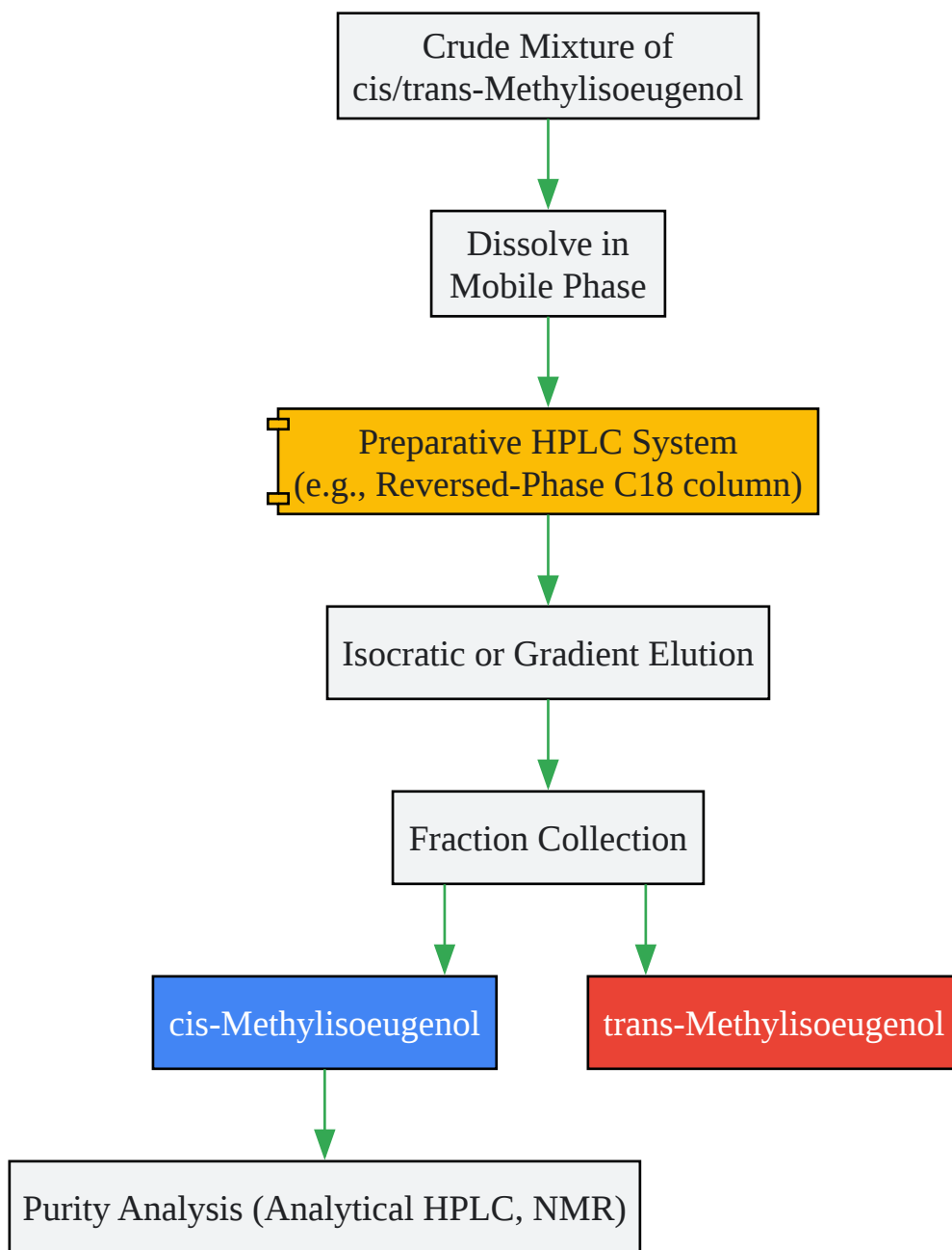


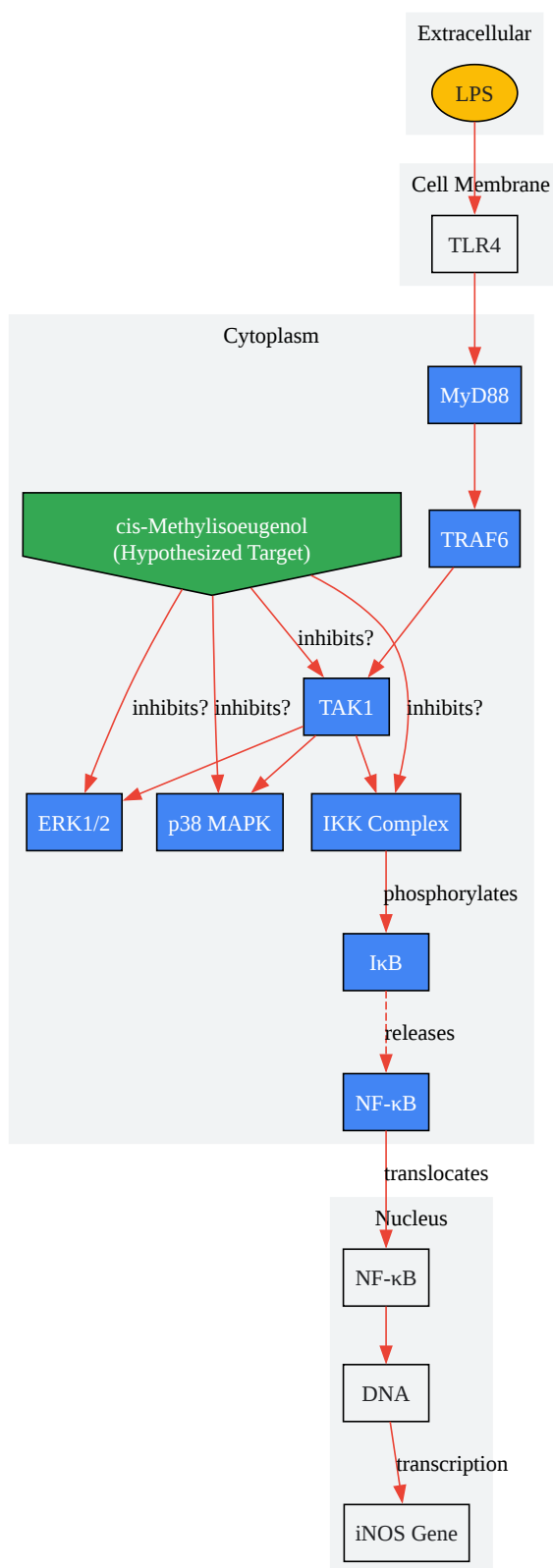
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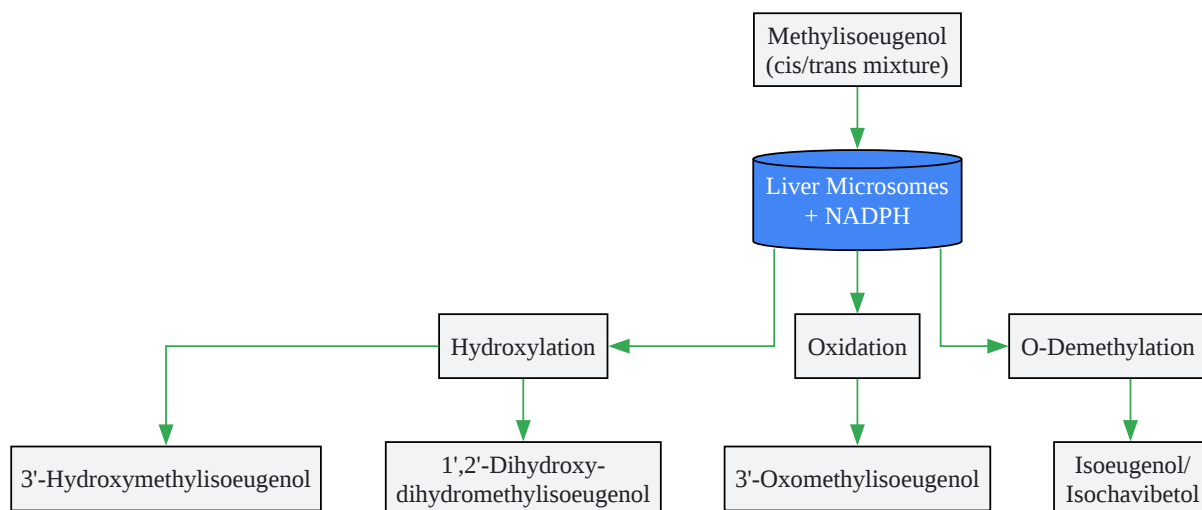
Figure 1: Proposed one-step synthesis of methylisoeugenol isomers from eugenol.

Proposed Purification Workflow

The resulting mixture of cis- and trans-methylisoeugenol would require purification to isolate the cis-isomer. Preparative High-Performance Liquid Chromatography (HPLC) is a suitable technique for separating geometric isomers.







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